

Application of 5-Benzothiazolamine, 7-methyl- in Materials Science: Information Not Available

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Compound of Interest

Compound Name: 5-Benzothiazolamine, 7-methyl-
(9CI)

Cat. No.: B182298

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Following a comprehensive search for scientific literature and technical data, detailed information regarding the application of the specific compound 5-Benzothiazolamine, 7-methyl- in materials science is not available in the public domain. Consequently, the creation of detailed Application Notes and Protocols as requested is not possible at this time.

The search for peer-reviewed articles, patents, and technical data sheets did not yield specific results for "5-Benzothiazolamine, 7-methyl-" in the context of materials science applications. While the broader class of benzothiazole derivatives has shown utility in various fields, no documents detailing the synthesis, characterization, or application of this particular methylated 5-benzothiazolamine derivative in materials science were identified.

Therefore, quantitative data for tabulation, specific experimental protocols for inclusion, and established signaling pathways or experimental workflows for visualization related to 5-Benzothiazolamine, 7-methyl- are not available.

While it is not possible to provide the requested detailed information for the specified compound, a general overview of the applications of the broader benzothiazole chemical family in materials science can be provided if you wish. These applications include:

- Corrosion Inhibition: Benzothiazole derivatives are known to be effective corrosion inhibitors for various metals and alloys, including mild steel and copper.

- **Organic Electronics:** The benzothiazole core is a versatile building block for the synthesis of organic semiconductors, dyes for dye-sensitized solar cells (DSSCs), and emitters for organic light-emitting diodes (OLEDs).
- **Polymer Science:** Certain benzothiazole derivatives are used as vulcanization accelerators in the rubber industry.

Should you be interested in a more general report on the applications of benzothiazole derivatives in materials science, please let me know.

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